

An In-depth Technical Guide to Commercially Available 4-Bromo-5-chloroisoquinoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-5-chloroisoquinoline

Cat. No.: B567290

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential technical information for sourcing **4-Bromo-5-chloroisoquinoline** (CAS No. 1256787-17-3), a key heterocyclic building block for research and development in medicinal chemistry and materials science. Below, you will find a summary of commercial suppliers, a representative experimental protocol for the synthesis of a related compound, and logical workflows to aid in the procurement and synthesis processes.

Commercial Availability

4-Bromo-5-chloroisoquinoline is a specialized chemical intermediate available from a select number of suppliers. The primary identifier for this compound is its CAS number: 1256787-17-3. When sourcing, it is crucial to use this number to ensure the correct isomer is being procured.

The following table summarizes the currently available commercial sources for **4-Bromo-5-chloroisoquinoline**. Pricing and availability are subject to change and should be confirmed directly with the supplier.

Supplier	CAS Number	MDL Number	Molecular Formula	Molecular Weight	Available Quantities & Pricing
Apollo Scientific	1256787-17-3	MFCD11044 700	C ₉ H ₅ BrCIN	242.50	100mg (£74.00), 250mg (£92.00), 1g (£233.00), 5g (£1,163.00)
BLD Pharm	1256787-17-3	MFCD18260 470	C ₉ H ₅ BrCIN	242.50	Contact for details[1]
Sunway Pharm Ltd	1256787-17-3	-	C ₉ H ₅ BrCIN	242.50	Contact for details[2]
Fluorochem UK	1256787-17-3	-	C ₉ H ₅ BrCIN	242.50	Contact for details

Experimental Protocols

Detailed synthesis protocols for **4-Bromo-5-chloroisoquinoline** are not readily available in public literature. However, the Sandmeyer reaction is a fundamental and widely used method for the introduction of a chloro group onto an aromatic ring, starting from a primary amine. The following protocol for the synthesis of 5-chloroisoquinoline from 5-aminoisoquinoline illustrates a key transformation that could be adapted in a multi-step synthesis of the target compound.[3]

Representative Synthesis: 5-Chloroisoquinoline via Sandmeyer Reaction[3]

This two-stage reaction involves the diazotization of 5-aminoisoquinoline followed by a copper(I) chloride-catalyzed displacement.

Stage 1: Diazotization of 5-Aminoisoquinoline

- In a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer and thermometer, suspend 5.0 g of 5-aminoisoquinoline in 50 mL of deionized water.
- Cool the suspension to 0-5 °C using an ice-salt bath.

- Slowly add 15 mL of concentrated hydrochloric acid while maintaining the temperature below 5 °C. Stir for an additional 15 minutes.
- In a separate beaker, dissolve 2.5 g of sodium nitrite in 10 mL of deionized water and cool the solution in an ice bath.
- Add the cold sodium nitrite solution dropwise to the 5-aminoisoquinoline hydrochloride suspension over 30 minutes, keeping the reaction temperature between 0 °C and 5 °C.
- After the addition is complete, stir the mixture for an additional 30 minutes at 0-5 °C to ensure the complete formation of the diazonium salt solution.

Stage 2: Sandmeyer Reaction

- In a 500 mL beaker, dissolve 5.0 g of copper(I) chloride in 25 mL of concentrated hydrochloric acid with gentle warming, then cool the solution to 0-5 °C.
- Slowly add the previously prepared cold diazonium salt solution to the copper(I) chloride solution. Vigorous evolution of nitrogen gas will occur.
- Once the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2 hours.
- Heat the mixture to 60 °C for 30 minutes to ensure the complete decomposition of any remaining diazonium salt.

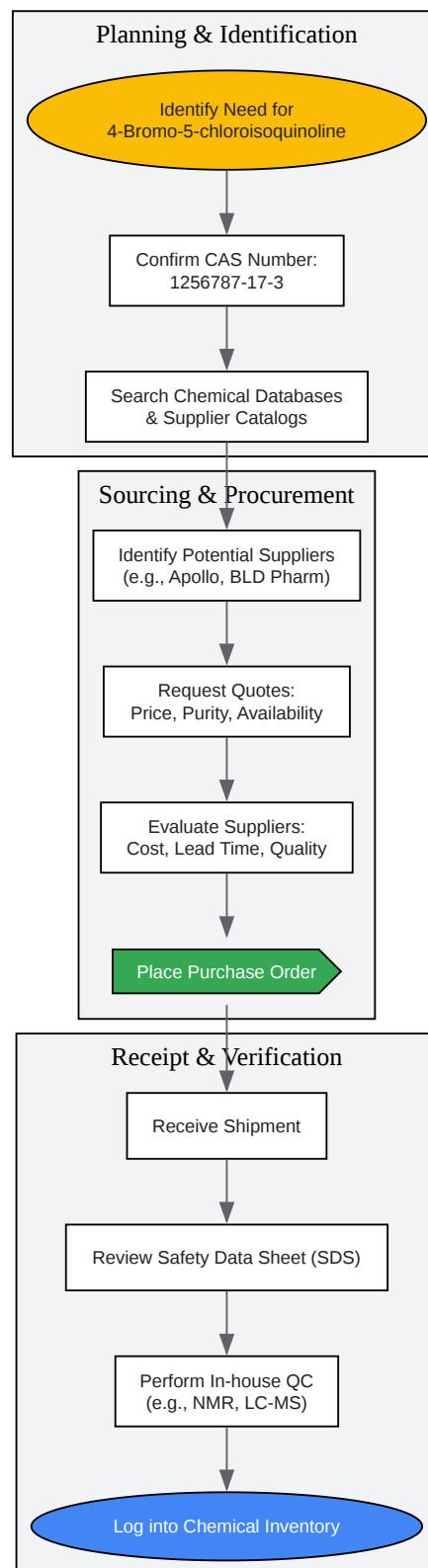
Work-up and Purification

- Cool the reaction mixture and neutralize it to a pH of 8-9 by slowly adding a 20% aqueous sodium hydroxide solution.
- Transfer the mixture to a separatory funnel and extract the product with dichloromethane (3 x 50 mL).
- Combine the organic layers, wash with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude 5-chloroisoquinoline.

- The crude product can be further purified by column chromatography or recrystallization.

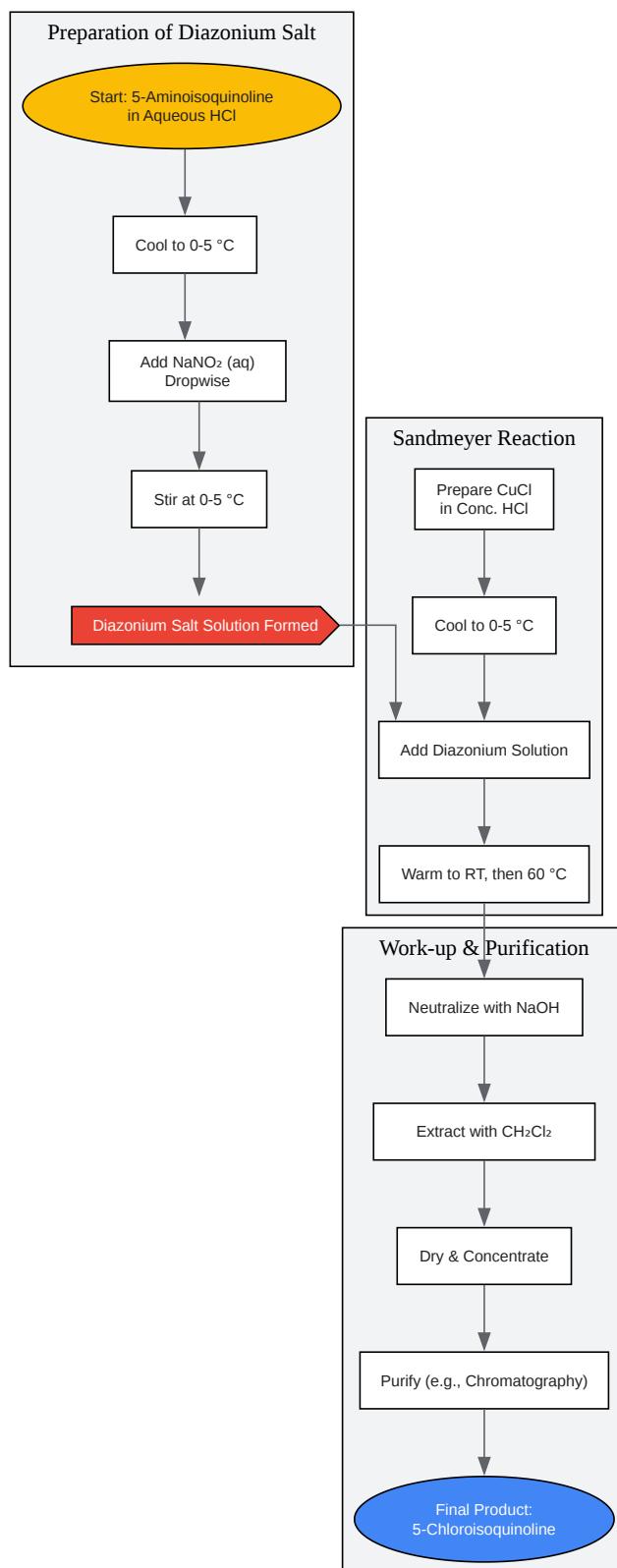
Visualized Workflows

The following diagrams illustrate key logical processes for researchers working with specialized chemicals.



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Caption: A typical workflow for sourcing a specialized research chemical.



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Caption: Logical steps of the Sandmeyer reaction for synthesizing a chloro-isoquinoline.

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References

- 1. 1256787-17-3|4-Bromo-5-chloroisoquinoline|BLD Pharm [bldpharm.com]
- 2. 4-Bromo-5-chloroisoquinoline - CAS:1256787-17-3 - Sunway Pharm Ltd [3wpharm.com]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Commercially Available 4-Bromo-5-chloroisoquinoline]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b567290#commercially-available-4-bromo-5-chloroisoquinoline-suppliers>

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